

Ammonium nonanoate chemical structure and properties

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Compound of Interest

Compound Name: Ammonium nonanoate

Cat. No.: B1288919

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An In-depth Technical Guide to **Ammonium Nonanoate**

Introduction

Ammonium nonanoate, also known as ammonium pelargonate, is the ammonium salt of nonanoic acid. It is a broad-spectrum, non-selective, contact herbicide.[\[1\]](#)[\[2\]](#)[\[3\]](#) This compound is derived from naturally occurring fatty acids and is recognized for its use in agriculture, particularly in organic farming, due to its rapid biodegradation and low environmental persistence.[\[4\]](#)[\[5\]](#) This guide provides a comprehensive overview of its chemical structure, properties, mechanism of action, and relevant experimental protocols.

Chemical Structure and Identification

Ammonium nonanoate is formed from the neutralization reaction of nonanoic acid (pelargonic acid) with ammonia.[\[5\]](#)[\[6\]](#) The structure consists of a nine-carbon fatty acid chain and an ammonium cation.

Identifier	Value
IUPAC Name	azanium;nonanoate[4][6]
Synonyms	Ammonium pelargonate, Pelargonic acid ammonium salt[2][7]
CAS Number	63718-65-0[4][6][8]
Molecular Formula	C ₉ H ₂₁ NO ₂ [4][6][8]
Molecular Weight	175.27 g/mol [4][6][8]
InChI Key	KLIDOSBTXDALBI-UHFFFAOYSA-N[4][6][8]
SMILES	CCCCCCCCC(=O)[O-].[NH4+][4][6]

Physicochemical Properties

Ammonium nonanoate is typically formulated as a water-based solution.[2][3] Its physical and chemical properties make it suitable for application as a sprayable herbicide.

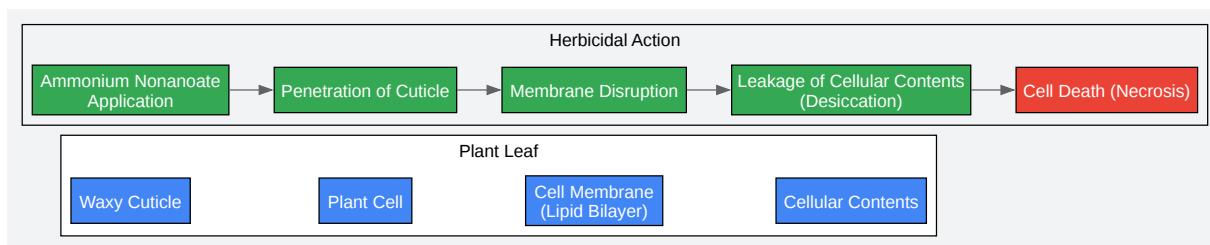
Property	Value	Source
Physical State	Clear to pale yellow liquid at room temperature.[3][4][8] Can also exist as white crystals.[2]	[2][3][4][8]
Odor	Slight fatty acid or ammonia odor.[3][4][9]	[3][4][9]
Solubility in Water	Completely miscible.[3][4]	[3][4]
Density	Approximately 1.00 g/cm ³ at 20°C.[4][9]	[4][9]
pH (of emulsion)	8.0 - 9.0.[9][10]	[9][10]
Boiling Point	~104.4°C (219.9°F).[9][10]	[9][10]
Environmental Fate	Rapidly biodegrades in soil, with a half-life of less than 24 hours.[8][11]	[8][11]

Mechanism of Action

Ammonium nonanoate is a non-systemic, contact herbicide, meaning it only affects the plant parts it directly touches and is not translocated throughout the plant.[1][6][8] Its herbicidal activity is characterized by a rapid, physical mode of action.[8]

- Cuticle Penetration: The active component, the nonanoate anion, acts as a surfactant, allowing it to penetrate the waxy cuticle of the plant's leaves.[1][8]
- Cell Membrane Disruption: Upon penetration, the nonanoate anions disrupt the lipid bilayer of the plant cell membranes, leading to a loss of integrity.[5][8] This disruption is a physical effect, where the compound dissolves the lipid components of the cell membrane.[8]
- Cell Leakage and Desiccation: The damage to the cell membrane results in the rapid leakage of cellular contents and a loss of moisture, a process known as desiccation.[5][8]
- Rapid Necrosis: This cellular disruption leads to rapid cell death, and visible symptoms such as wilting, browning, and a "scorched" appearance can be observed within hours of application.[1][5][6]

The effectiveness of fatty acids as herbicides is related to their chain length, with medium-chain fatty acids like nonanoic acid (C9) being particularly effective.[8]



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Caption: Mechanism of action of **ammonium nonanoate** as a contact herbicide.

Experimental Protocols

Synthesis of Ammonium Nonanoate Emulsion

This protocol describes the laboratory-scale synthesis of an **ammonium nonanoate** emulsion based on the neutralization reaction of nonanoic acid and ammonia.[\[4\]](#)[\[12\]](#)

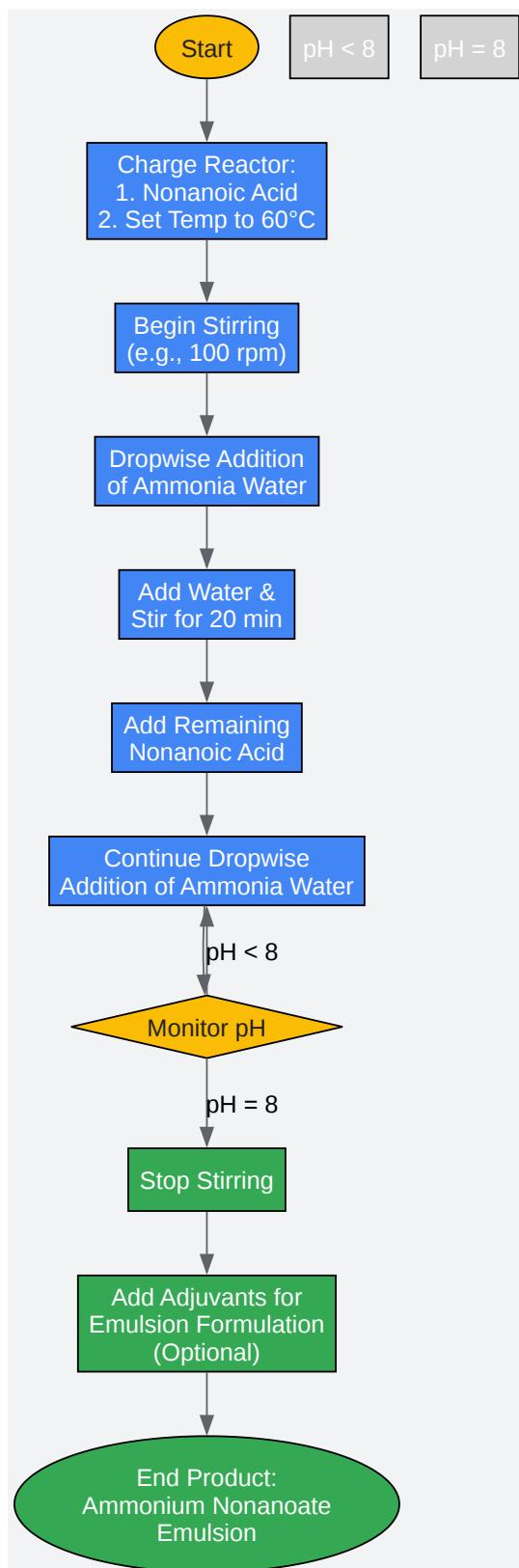
Materials:

- Nonanoic acid (99%)
- Ammonia water (25-28%)
- Deionized water
- Reaction kettle with temperature control and stirrer
- Metering tanks
- pH meter

Procedure:

- Add a portion of the total nonanoic acid (e.g., 84 kg in an industrial example) to a 1000L reactor.[\[12\]](#)
- Set the reactor temperature control to 60°C.[\[12\]](#)
- Begin stirring at a controlled speed (e.g., 100 rpm).[\[12\]](#)
- Slowly add ammonia water dropwise into the reactor. The reaction should produce even bubbling.[\[4\]](#)[\[12\]](#)
- After the initial reaction, add water to the reactor and continue stirring for approximately 20 minutes.[\[12\]](#)
- Add the remaining nonanoic acid to the reactor.[\[12\]](#)

- Continue the dropwise addition of ammonia water until the pH of the reaction system reaches 8.[12]
- Stop stirring. The resulting product is an aqueous solution of **ammonium nonanoate**.
- For a stable emulsion formulation, components such as emulsifiers, preservatives, penetrating agents, thickeners, and antifreeze agents can be incorporated with uniform stirring.[4][12]

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Caption: Experimental workflow for the synthesis of **ammonium nonanoate**.

Weed Control Efficacy Field Trial

This protocol outlines a field experiment to evaluate the herbicidal efficacy of **ammonium nonanoate** on various weed species. This is based on studies investigating application rates and volumes.[13][14]

Objective: To determine the weed control efficacy of **ammonium nonanoate** at different application rates and volumes.

Experimental Design:

- Treatments: A factorial experiment with multiple herbicide rates and application volumes.
 - Herbicide Rates (a.i.): e.g., $7.2 \text{ kg}\cdot\text{ha}^{-1}$ and $10.8 \text{ kg}\cdot\text{ha}^{-1}$.[13][14]
 - Application Volumes: e.g., 164, 327, 654, and $981 \text{ L}\cdot\text{ha}^{-1}$.[13][14]
- Control: An untreated control plot.
- Replication: Randomized complete block design with at least four replications of each treatment.[15]
- Plot Size: Standardized plot sizes suitable for the application equipment.

Procedure:

- Site Selection: Choose a field with a natural and diverse weed population. Identify and record the prevalent weed species (e.g., broadleaf weeds like Amaranthus spp. and grass weeds like Eleusine indica).[13]
- Treatment Preparation: Prepare the spray solutions of **ammonium nonanoate** to achieve the target active ingredient rates at the specified application volumes.
- Application: Apply the treatments using a calibrated sprayer (e.g., backpack or boom sprayer) to ensure uniform coverage of the target weeds.[1]
- Data Collection:

- Assess weed control visually at set intervals after treatment (e.g., 6 days after treatment).
[13] Use a rating scale (e.g., 0% = no control, 100% = complete control).
- Collect weed biomass by harvesting the above-ground portions of weeds from a defined area (e.g., a quadrat) within each plot at a specified time after planting (e.g., 33 days).[15]
- Dry the collected biomass to a constant weight and record the dry weight.
- Statistical Analysis: Analyze the data using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine the effects of application rate, application volume, and their interaction on weed control and biomass reduction.[8]

Herbicultural Efficacy Data

Studies have shown that **ammonium nonanoate** provides greater control for broadleaf weeds than for grasses.[8][13] Efficacy is dependent on both the application rate and the weed species.

Weed Species	Application Rate (kg·ha ⁻¹)	Application Volume (L·ha ⁻¹)	Weed Control (%)
Pigweed (Amaranthus spp.)	10.8	654	>88
Carpetweed (Mollugo verticillata)	7.2	164	66
Carpetweed (Mollugo verticillata)	Various	Various	>88
Goosegrass (Eleusine indica)	7.2 - 10.8	164 - 981	31 - 54
Smooth Crabgrass (Digitaria ischaemum)	7.2 - 10.8	164 - 981	24 - 54
General Weeds (in pumpkin)	5% a.i. solution	N/A	88 - 98

Data compiled from references[13][15].

Safety and Handling

Ammonium nonanoate can cause skin and serious eye irritation.[6][10] Proper personal protective equipment (PPE) is required during handling and application.

- Personal Protective Equipment (PPE): Wear protective gloves, chemical goggles or a face shield, and suitable protective clothing.[9][10] Use a NIOSH-approved respirator if airborne concentrations are expected to exceed exposure limits.[9]
- First Aid:
 - Eyes: Immediately flush with water for several minutes, removing contact lenses if present.[9][10]
 - Skin: Remove contaminated clothing and rinse skin with plenty of water.[9][10]
 - Ingestion: Rinse mouth with water. Do not induce vomiting.[9][10]
- Storage and Disposal: Store in a locked-up area.[9][10] Dispose of contents and container in accordance with local, regional, and national regulations.[9][10]

The U.S. Environmental Protection Agency (EPA) has determined that when used as directed, **ammonium nonanoate** does not cause unreasonable adverse effects to humans or the environment, citing its natural occurrence and rapid biodegradation.[11]

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